

# A Technical Guide to the Natural Abundance and Isotopes of Iridium

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the natural abundance and isotopic composition of iridium (Ir). It is designed to serve as a core reference for researchers, scientists, and professionals in drug development who require detailed and accurate data on this element. The guide includes tabulated quantitative data, in-depth experimental methodologies for isotopic analysis, and a visualization of a relevant experimental workflow.

## **Natural Abundance and Stable Isotopes of Iridium**

Iridium, with the atomic number 77, is a dense, corrosion-resistant transition metal of the platinum group. In its natural state, iridium is composed of two stable isotopes: <sup>191</sup>Ir and <sup>193</sup>Ir.[1] The more abundant of the two is <sup>193</sup>Ir.[1] The standard atomic weight of iridium is approximately 192.217 u.

Table 1: Natural Abundance and Properties of Stable Iridium Isotopes

Isotope	Atomic Mass (u)	Natural Abundance (%)
<sup>191</sup>  r	190.96059	37.3
<sup>193</sup>  r	192.96292	62.7

Data sourced from multiple consistent references.[1][3][4][5]



## **Radioisotopes of Iridium**

In addition to its stable isotopes, numerous radioactive isotopes of iridium have been synthesized, with mass numbers ranging from 164 to 205.[6] The most stable of these radioisotopes is <sup>192</sup>Ir, which has a half-life of 73.83 days and is utilized in applications such as brachytherapy for cancer treatment and industrial radiography.[1][7][8] Another notable long-lived isomer is <sup>192m2</sup>Ir, with a half-life of 241 years.[6] Most other iridium radioisotopes have significantly shorter half-lives, often less than a day.[6]

Table 2: Selected Radioisotopes of Iridium and their Properties

Isotope	Half-Life	Primary Decay Mode(s)
<sup>190</sup> lr	11.78 d	Electron Capture (EC)
<sup>192</sup>  r	73.83 d	β-
<sup>192m2</sup>  r	241 y	Isomeric Transition (IT)
<sup>194</sup> lr	19.15 h	β-
<sup>195</sup> lr	2.5 h	β-

This table presents a selection of commonly referenced radioisotopes and does not represent an exhaustive list.

## Experimental Protocol: Determination of Iridium Isotopic Abundance by MC-ICP-MS

The precise determination of the isotopic abundance of iridium is crucial for various scientific applications. The current state-of-the-art method for this purpose is Multicollector Inductively Coupled Plasma Mass Spectrometry (MC-ICP-MS).[1][6] This technique offers high precision and accuracy in isotope ratio measurements.

## **Principle**

MC-ICP-MS utilizes an inductively coupled plasma source to ionize the iridium sample. The resulting ions are then accelerated and passed through a magnetic sector, which separates



them based on their mass-to-charge ratio. Multiple detectors (Faraday cups) simultaneously collect the ion beams of the different isotopes, allowing for the precise measurement of their ratios.

## Methodology

A detailed experimental protocol for the determination of iridium isotopic composition using MC-ICP-MS is outlined below, based on established methodologies.[1][6]

- 1. Sample Preparation:
- Iridium-containing samples are first chemically purified to remove any matrix elements that could cause isobaric interferences.
- The purified iridium is then dissolved in a suitable acid, typically hydrochloric acid (HCl), to create a sample solution.
- 2. Instrumental Setup:
- A high-resolution multicollector inductively coupled plasma mass spectrometer is used.
- The instrument is configured to simultaneously measure the ion beams of <sup>191</sup>Ir and <sup>193</sup>Ir using Faraday cups.
- 3. Mass Bias Correction:
- Instrumental mass fractionation (mass bias) is a significant effect in MC-ICP-MS that needs to be corrected for accurate isotope ratio measurements.
- A regression model is employed for mass bias correction. This involves using certified
  isotopic reference materials of other elements as primary calibrators. Commonly used
  standards for this purpose include NIST SRM 997 (thallium) and NIST SRM 989 (rhenium).
  [1][6]
- To induce a measurable drift in mass bias over a shorter time frame, the plasma's radiofrequency (RF) power can be incrementally increased during the measurement sessions.[1][6]



#### 4. Data Acquisition:

- The sample solution is introduced into the plasma.
- The ion signals for <sup>191</sup>Ir and <sup>193</sup>Ir are measured simultaneously over a series of short measurement sessions (e.g., 10-30 minutes).[1][6]
- The process is repeated multiple times to ensure statistical robustness of the data.

#### 5. Data Analysis:

- The measured isotope ratios are corrected for mass bias using the data obtained from the isotopic standards and the regression model.
- The corrected isotope ratios are then used to calculate the absolute isotopic abundances and the atomic weight of iridium.

## Application Workflow: Iridium Isotope Tag-Assisted LC-MS for Metabolomics

The unique isotopic signature of iridium can be leveraged in advanced analytical techniques. One such application is the use of iridium-containing tags for the sensitive and accurate quantification of metabolites, such as fatty acids, in biological samples using Liquid Chromatography-Mass Spectrometry (LC-MS).[9]

The following Graphviz diagram illustrates the experimental workflow for this method.





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Caption: Workflow for Iridium Isotope Tag-Assisted LC-MS.

This workflow demonstrates how the natural isotopic abundance of iridium provides a unique signature for identifying and quantifying molecules of interest in complex biological matrices. The distinct 37.3% to 62.7% ratio of <sup>191</sup>Ir to <sup>193</sup>Ir in the derivatizing agent allows for the clear identification of tagged analytes from the background noise in the mass spectrum, thereby enhancing the sensitivity and accuracy of the quantification.[9]

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